

Benzo(b)fluoranthene CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzo(b)fluoranthene

Cat. No.: B032983

[Get Quote](#)

An In-depth Technical Guide to Benzo(b)fluoranthene

This technical guide provides a comprehensive overview of **Benzo(b)fluoranthene** (BbF), a polycyclic aromatic hydrocarbon (PAH) of significant interest to researchers in toxicology, environmental science, and drug development. This document details its chemical properties, toxicological profile, metabolic pathways, and relevant experimental methodologies.

Core Chemical and Physical Properties

Benzo(b)fluoranthene is a five-ring aromatic hydrocarbon formed during the incomplete combustion of organic materials.^[1] It is a pervasive environmental contaminant found in coal tar, petroleum products, and tobacco smoke.^{[2][3]}

Table 1: Physicochemical Properties of **Benzo(b)fluoranthene**

Property	Value	Reference
CAS Number	205-99-2	[2]
Molecular Formula	C ₂₀ H ₁₂	
Molecular Weight	252.31 g/mol	
Appearance	Colorless, needle-shaped solid or yellow fluffy powder	[3][4][5]
Melting Point	163-165 °C	[4]
Boiling Point	480-481 °C	[4]
Water Solubility	0.001 mg/L	[6]
Vapor Pressure	5 x 10 ⁻⁷ mm Hg	[6]
Log Koc	6.3 - 7.3	[6]

Toxicological Profile

Benzo(b)fluoranthene is recognized as a probable human carcinogen.[3] Its toxicity is primarily mediated through its metabolic activation into reactive intermediates that can damage cellular macromolecules.

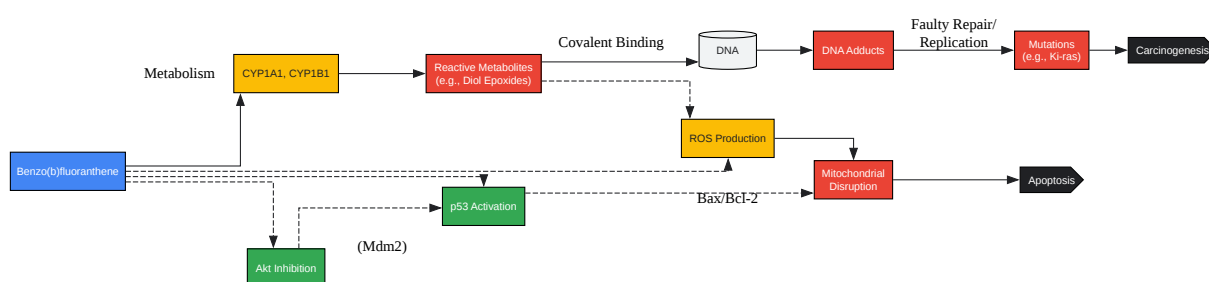
Table 2: Summary of Toxicological Data

Endpoint	Observation	Species/System	Reference
Carcinogenicity	Classified as Group 2B (Possibly carcinogenic to humans)	IARC	[7]
Induces skin and lung tumors	Mouse	[2][8]	
Genotoxicity	Forms DNA adducts, leading to G → T transversions in the Ki-ras oncogene	Mouse Lung	[9][10]
Mutagenic in Salmonella typhimurium	In vitro	[7]	
Cellular Toxicity	Induces apoptosis and S-phase arrest in human airway epithelial cells	BEAS-2B, 16HBE cells	[11]
Promotes Reactive Oxygen Species (ROS) production	Human airway epithelial cells	[11]	
Decreases mitochondrial membrane potential	Human airway epithelial cells	[11]	
Inhibits proliferation of microvascular endothelial cells	bEnd.3 cells	[12]	

Metabolic Activation and Signaling Pathways

The carcinogenicity of **Benzo(b)fluoranthene** is dependent on its metabolic activation, primarily by cytochrome P450 (CYP) enzymes such as CYP1A1, CYP1A2, and CYP1B1. This

process generates highly reactive diol epoxide intermediates that can covalently bind to DNA, forming adducts. These adducts, if not repaired, can lead to mutations during DNA replication. Furthermore, BbF exposure can induce oxidative stress through the generation of ROS, leading to mitochondrial dysfunction and apoptosis. Key signaling pathways, including the PI3K-Akt and p53 pathways, have been implicated in BbF-induced cellular damage.[13]



[Click to download full resolution via product page](#)

Caption: Metabolic activation and toxicity pathways of **Benzo(b)fluoranthene**.

Experimental Protocols

Analysis of Benzo(b)fluoranthene in Water Samples

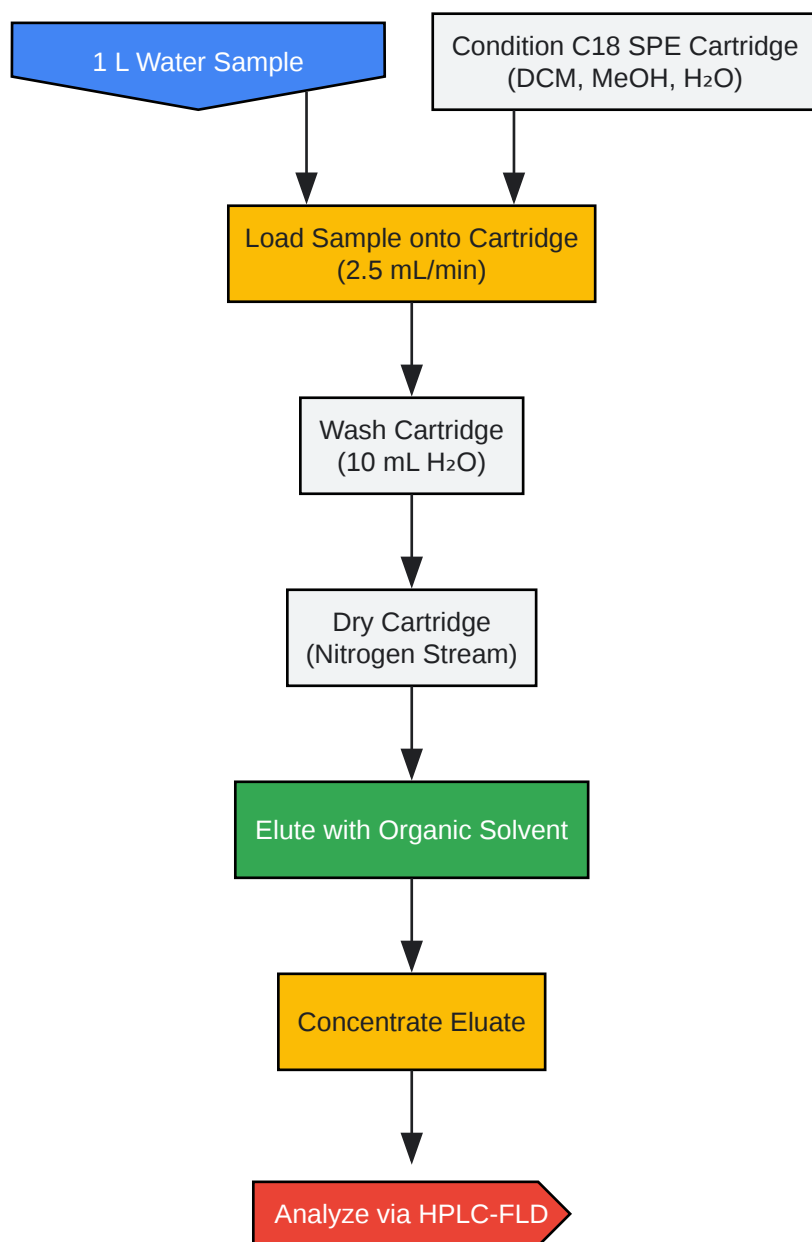
This protocol outlines a common method for the extraction and quantification of BbF in water, adapted from methodologies using solid-phase extraction (SPE) and High-Performance Liquid Chromatography (HPLC).[14]

Methodology:

- SPE Cartridge Conditioning: A C18 SPE cartridge (0.5 g) is conditioned by sequentially rinsing with 10 mL of dichloromethane, 10 mL of methanol, and two 10 mL aliquots of HPLC-

grade water.[14]

- Sample Extraction: A 1-liter water sample is passed through the conditioned SPE cartridge at a flow rate of approximately 2.5 mL/min.[14]
- Cartridge Washing and Drying: The cartridge is washed with 10 mL of HPLC-grade water and subsequently dried by drawing nitrogen through it for 10 minutes.[14]
- Elution: The trapped analytes are eluted from the cartridge with an appropriate organic solvent (e.g., dichloromethane or acetonitrile).
- Sample Concentration: The eluate is concentrated under a gentle stream of nitrogen.
- HPLC Analysis: The concentrated sample is reconstituted in mobile phase and injected into an HPLC system equipped with a fluorescence detector (FLD) for sensitive and selective quantification.[14][15] For BbF, excitation and emission wavelengths can be set to 270 nm and 430 nm, respectively.[16] A C18 PAH-specific analytical column is typically used.[16]



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the analysis of BbF in water.

Mouse Lung Tumorigenicity Bioassay

This protocol is based on studies investigating the carcinogenic potential of **Benzo(b)fluoranthene** in a sensitive mouse model.[9][10]

Methodology:

- Animal Model: Strain A/J mice, which are susceptible to lung adenoma formation, are used.
[9][10]
- Test Substance Preparation: **Benzo(b)fluoranthene** is dissolved in a suitable vehicle, such as tricaprylin or olive oil.[10][17]
- Dosing: Mice are administered BbF via intraperitoneal (i.p.) injection or oral gavage. Doses can range from 10 to 200 mg/kg body weight.[9][10] A vehicle control group receives the solvent only.
- Exposure Regimen: Exposure can be conducted over a period of several weeks. For example, a 28-day consecutive exposure via oral gavage.[17]
- Observation Period: Following the exposure period, animals are monitored for a long-term period, such as 8 months, to allow for tumor development.[9][10]
- Endpoint Analysis: At the end of the study, mice are euthanized. The lungs are harvested, and the surface is examined for adenomas, which are counted to determine the tumorigenic response.[9][10]
- Molecular Analysis: Tumors can be excised for further analysis, such as DNA extraction to identify mutations in key oncogenes like Ki-ras.[9][10]

In Vitro Cytotoxicity and Apoptosis Assay

This protocol describes a general method to assess the cytotoxic effects of BbF on human cell lines, as demonstrated in studies with airway epithelial cells.[11]

Methodology:

- Cell Culture: Human lung epithelial cells (e.g., BEAS-2B) are cultured under standard conditions (e.g., 37°C, 5% CO₂).[11]
- Exposure: Cells are seeded in multi-well plates and allowed to adhere. They are then treated with varying concentrations of BbF (e.g., 10, 20, 40 µM) for a specified duration, typically 24-48 hours.[11][12] A vehicle control (e.g., DMSO) is included.

- **Cell Viability Assessment:** Cell viability can be measured using assays such as MTT or WST-1, which quantify mitochondrial metabolic activity.
- **Apoptosis Analysis:** Apoptosis can be quantified using flow cytometry after staining cells with Annexin V and Propidium Iodide (PI). An increase in the Annexin V-positive cell population indicates apoptosis.[11]
- **Cell Cycle Analysis:** Flow cytometry can also be used to analyze the cell cycle distribution by staining DNA with PI. This can reveal cell cycle arrest at specific phases (e.g., S-phase).[11]
- **ROS Measurement:** Intracellular ROS levels can be measured using fluorescent probes like DCFH-DA, followed by analysis with flow cytometry or a fluorescence plate reader.[11]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Benzo[b]fluoranthene Impairs Mouse Oocyte Maturation via Inducing the Apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
2. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
3. nj.gov [nj.gov]
4. BENZO(B)FLUORANTHENE | 205-99-2 [chemicalbook.com]
5. BENZO(B)FLUORANTHENE | Occupational Safety and Health Administration [osha.gov]
6. Fact sheet: Benzo fluoranthene — Guidance and Orientation for the Selection of Technologies — Contaminated sites — Pollution and waste management — Environment and natural resources — Canada.ca [gost.tpsgc-pwgsc.gc.ca]
7. hhprrtv.ornl.gov [hhprrtv.ornl.gov]
8. Benzo(b)Fluoranthene (IARC Summary & Evaluation, Volume 3, 1973) [inchem.org]
9. Benzo[b]fluoranthene: tumorigenicity in strain A/J mouse lungs, DNA adducts and mutations in the Ki-ras oncogene - PubMed [pubmed.ncbi.nlm.nih.gov]
10. academic.oup.com [academic.oup.com]

- 11. Benzo[b]fluoranthene induced oxidative stress and apoptosis in human airway epithelial cells via mitochondrial disruption - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Benzo[b]fluoranthene (B[b]F) affects apoptosis, oxidative stress, mitochondrial membrane potential and expressions of blood-brain barrier markers in microvascular endothelial cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. agilent.com [agilent.com]
- 15. ingenieria-analitica.com [ingenieria-analitica.com]
- 16. chromatographyonline.com [chromatographyonline.com]
- 17. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Benzo(b)fluoranthene CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032983#benzo-b-fluoranthene-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

